

An In-depth Technical Guide to the Chemical Properties of Didesmethyl Sibutramine-d6

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Compound of Interest

Compound Name: *Didesmethyl Sibutramine-d6*

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Abstract

Didesmethyl Sibutramine-d6 is the deuterated analog of didesmethyl sibutramine, the primary active metabolite of the anorectic drug sibutramine. As a stable isotope-labeled internal standard, it plays a critical role in the quantitative analysis of its non-deuterated counterpart in complex biological matrices. This technical guide provides a comprehensive overview of the chemical properties of **Didesmethyl Sibutramine-d6**, including its physicochemical characteristics, synthesis, and analytical methodologies. Furthermore, it delves into the metabolic pathway of its parent compound and the pharmacological mechanism of action of the non-deuterated active metabolite.

Chemical and Physical Properties

Didesmethyl Sibutramine-d6, with the IUPAC name 1-[1-(4-chlorophenyl)-2,2,3,3,4,4-hexadeuteriocyclobutyl]-3-methylbutan-1-amine, is a stable isotope-labeled compound essential for bioanalytical studies.^[1] Its fundamental properties are summarized in the tables below.

Table 1: General Chemical Properties

Property	Value	Source(s)
Chemical Formula	<chem>C15H16D6CIN</chem>	[2] [3] [4]
Molecular Weight	257.83 g/mol	[1] [4]
CAS Number	1189727-93-2	[4]
Appearance	Yellow to Orange Oil	[4]
Solubility	Soluble in Chloroform, Dichloromethane	[2] [3]
Storage Conditions	Long-term storage at -20°C is recommended. May be stored at room temperature for short periods. [2] [3]	

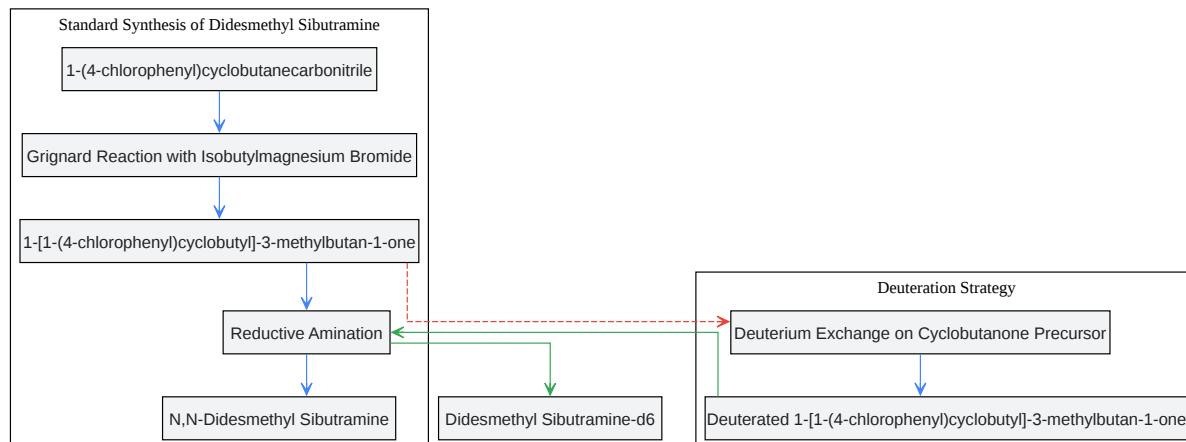
Table 2: Computed Physicochemical Properties

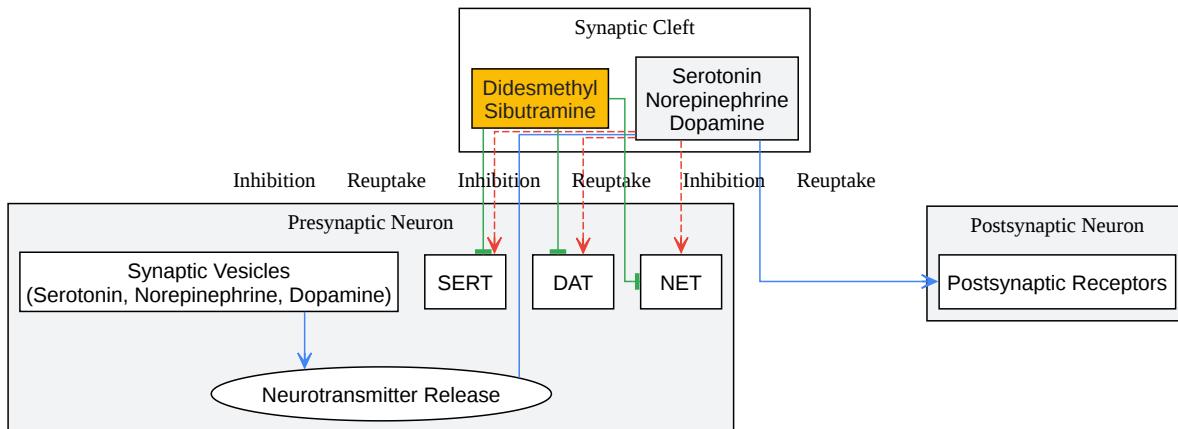
Property	Value	Source(s)
Exact Mass	257.1817379 Da	[1]
XLogP3	4.5	[1]
Boiling Point (non-deuterated)	337.90 °C	[5]
Density (non-deuterated)	1.072 g/cm ³	[5]

Synthesis and Isotopic Labeling

The synthesis of **Didesmethyl Sibutramine-d6** involves a multi-step process that incorporates deuterium atoms into the cyclobutane ring of the sibutramine backbone, followed by demethylation. While a specific, detailed protocol for the deuterated analog is not publicly available, a general synthetic strategy can be inferred from the synthesis of sibutramine and its metabolites, combined with standard deuteration techniques.

Conceptual Synthesis Workflow





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